

Solubility Profile of N-(2-cyanoethyl)glycine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: N-(2-cyanoethyl)glycine

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This technical guide provides a comprehensive overview of the solubility of **N-(2-cyanoethyl)glycine**, a derivative of the amino acid glycine. Understanding the solubility of this compound is critical for its application in various research and development settings, including synthesis, purification, and formulation development. This document compiles available solubility data, outlines experimental protocols for solubility determination, and presents logical workflows to guide laboratory practices.

Core Concepts in Solubility

The solubility of a compound is influenced by its molecular structure, including its polarity, ability to form hydrogen bonds, and molecular size, as well as the properties of the solvent. **N-(2-cyanoethyl)glycine** possesses both a polar carboxylic acid group and a secondary amine, which can participate in hydrogen bonding, and a polar nitrile group. These features suggest a preference for polar solvents. As with other amino acid derivatives, it exists as a zwitterion, which generally leads to good solubility in water but limited solubility in non-polar organic solvents[1]. The presence of the cyanoethyl group, however, introduces a more non-polar character compared to glycine, which may slightly enhance its solubility in certain organic solvents.

Solubility Data

Quantitative solubility data for **N-(2-cyanoethyl)glycine** in a wide range of organic solvents is not readily available in published literature. However, based on qualitative reports and the known solubility of similar amino acid derivatives, the following table summarizes the expected solubility profile.

Solvent Class	Solvent	Chemical Formula	Qualitative Solubility	Inferred Quantitative Solubility (at 25°C)
Protic Solvents	Water	H ₂ O	Soluble, "almost transparency"	High
Ethanol	C ₂ H ₅ OH	Soluble[2]	Moderately Soluble	High
Methanol	CH ₃ OH	Likely Soluble	Moderately to Highly Soluble	
Aprotic Polar Solvents	Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Very Likely Soluble	
Dimethylformamide (DMF)	(CH ₃) ₂ NC(O)H	Likely Soluble	High	Very Low
Ethers	Diethyl Ether	(C ₂ H ₅) ₂ O	Likely Insoluble	
Ketones	Acetone	(CH ₃) ₂ CO	Sparingly Soluble to Insoluble	
Hydrocarbons	Hexane	C ₆ H ₁₄	Insoluble	Very Low
Toluene	C ₇ H ₈	Insoluble	Very Low	

Note: Inferred solubility is an estimation based on the physicochemical properties of **N-(2-cyanoethyl)glycine** and solubility data for related compounds like glycine and other amino acid derivatives. Experimental verification is highly recommended.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for many applications. Below are detailed methodologies for assessing the solubility of a compound like **N-(2-cyanoethyl)glycine**.

Method 1: Visual (Qualitative) Solubility Determination

This method provides a rapid assessment of solubility.

Objective: To determine if a solid is soluble, partially soluble, or insoluble in a given solvent at a specific temperature.

Materials:

- **N-(2-cyanoethyl)glycine**
- A range of organic solvents (e.g., ethanol, methanol, DMSO, DMF, acetone, hexane)
- Small test tubes or vials
- Spatula
- Vortex mixer
- Water bath or heating block (optional, for temperature control)

Procedure:

- Place a small, pre-weighed amount of **N-(2-cyanoethyl)glycine** (e.g., 1-5 mg) into a clean, dry test tube.
- Add a small volume of the selected solvent (e.g., 0.1 mL) to the test tube.
- Vigorously agitate the mixture using a vortex mixer for 30-60 seconds.
- Visually inspect the solution against a contrasting background to see if the solid has dissolved completely.

- If the solid has not dissolved, continue adding the solvent in small increments (e.g., 0.1 mL) with vigorous mixing after each addition, up to a total volume of 1 mL.
- Record the observations as "soluble" (dissolves completely), "partially soluble" (some solid remains), or "insoluble" (no apparent dissolution).
- For temperature-dependent studies, the test tubes can be placed in a water bath at a controlled temperature.

Method 2: Gravimetric (Quantitative) Solubility Determination

This method provides a precise measurement of solubility.

Objective: To quantify the solubility of **N-(2-cyanoethyl)glycine** in a specific solvent at a given temperature.

Materials:

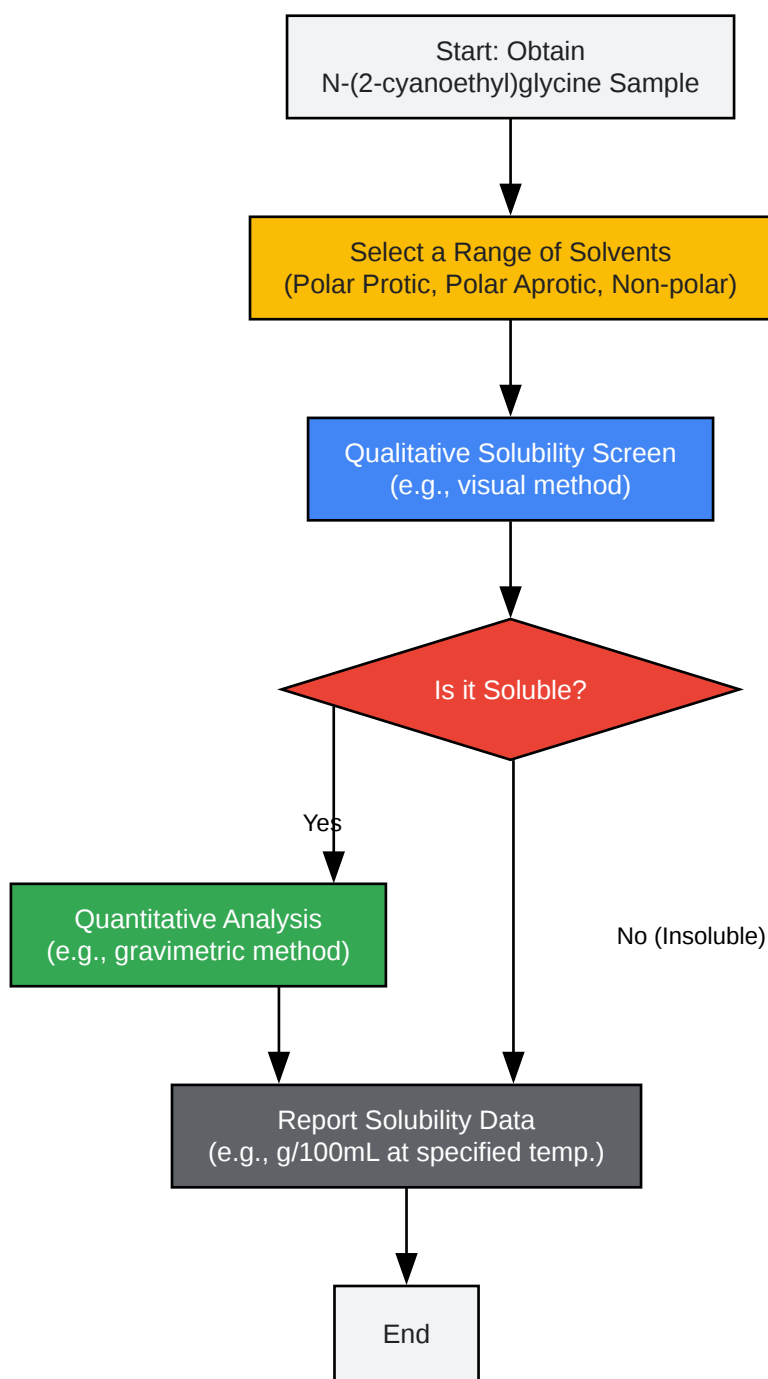
- **N-(2-cyanoethyl)glycine**
- Selected solvent
- Scintillation vials or other sealable containers
- Analytical balance
- Thermostatically controlled shaker or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Evaporating dish or pre-weighed vial
- Oven or vacuum desiccator

Procedure:

- Add an excess amount of **N-(2-cyanoethyl)glycine** to a known volume or weight of the solvent in a sealable vial. The presence of undissolved solid is essential to ensure saturation.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a thermostatically controlled shaker and agitate at a constant temperature until equilibrium is reached. This may take several hours to days. To confirm equilibrium, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed until the concentration remains constant.
- Once equilibrium is reached, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.
- Transfer the clear filtrate to a pre-weighed evaporating dish or vial.
- Evaporate the solvent from the filtrate using a gentle stream of nitrogen, a rotary evaporator, or by placing it in an oven at a temperature below the decomposition point of the compound.
- Once the solvent is completely removed, weigh the dish or vial containing the dried solute.
- Calculate the solubility in terms of g/100 mL or other desired units.

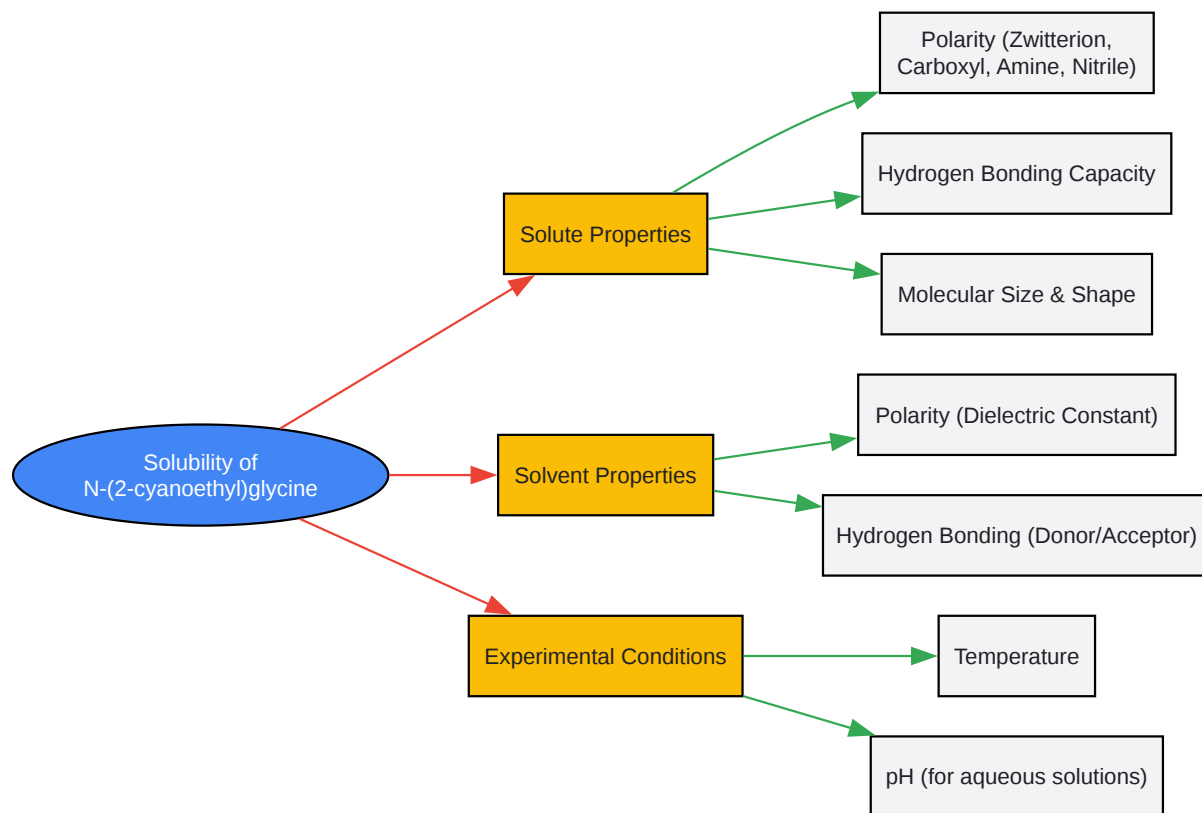
Logical Workflow and Influencing Factors

The following diagrams illustrate a logical workflow for solubility testing and the key factors influencing the solubility of amino acid derivatives like **N-(2-cyanoethyl)glycine**.



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Caption: A logical workflow for determining the solubility of **N-(2-cyanoethyl)glycine**.



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References

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